

An In-depth Technical Guide to the Structure of Benzoyl Isothiocyanate

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Compound of Interest

Compound Name: *Benzoyl isothiocyanate*

Cat. No.: *B118865*

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This guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **benzoyl isothiocyanate**, tailored for researchers, scientists, and professionals in drug development.

Core Structure and Chemical Properties

Benzoyl isothiocyanate (C_8H_5NOS) is a versatile organic compound with a molecular weight of approximately 163.20 g/mol. [1][2][3][4][5] Its structure features a benzoyl group (a benzene ring attached to a carbonyl group) linked to an isothiocyanate functional group (-N=C=S). [2] This unique combination of a planar, aromatic ring and a reactive, linear isothiocyanate moiety makes it a valuable intermediate in a variety of chemical syntheses. The compound typically appears as a yellow to orange liquid. [3][6]

The isothiocyanate group is characterized by a nitrogen atom double-bonded to a carbon atom, which is in turn double-bonded to a sulfur atom. This arrangement makes the central carbon atom highly electrophilic and susceptible to nucleophilic attack, which is the basis for many of its synthetic applications. [7] The presence of the benzoyl group influences the reactivity of the isothiocyanate, and the entire molecule serves as a key building block in the synthesis of pharmaceuticals, agrochemicals, and dyes. [3][6][8]

The structure of **benzoyl isothiocyanate** can be confirmed using spectroscopic methods such as Fourier-transform infrared (FTIR) spectroscopy. The key vibrational frequencies observed in the FTIR spectrum correspond to the characteristic functional groups present in the molecule. [6]

Quantitative Data Summary

The following table summarizes the key quantitative physical and spectroscopic data for **benzoyl isothiocyanate**.

Property	Value	Reference
Molecular Formula	C ₈ H ₅ NOS	[4] [6]
Molecular Weight	163.20 g/mol	[1] [2] [3]
Boiling Point	128-131 °C at 15 mmHg	[2] [3] [8]
Density	1.214 g/mL at 25 °C	[2] [3] [8]
Refractive Index (n _{20/D})	1.6354	[2] [8]
FTIR Spectral Data		
C-H stretch (aromatic)	~3065 cm ⁻¹	[6]
C=O stretch (carbonyl)	~1696 cm ⁻¹	[6]
C=N bend (isothiocyanate)	~1592 cm ⁻¹	[6]
C-N stretch	~1274 cm ⁻¹	[6]
C=S stretch (isothiocyanate)	~1173 cm ⁻¹	[6]

Experimental Protocols

A common and efficient method for the synthesis of **benzoyl isothiocyanate** involves the reaction of benzoyl chloride with a thiocyanate salt.

Method 1: Aqueous Synthesis with Catalyst[\[6\]](#)

- Materials: Benzoyl chloride, sodium thiocyanate, combination catalyst DP, water.
- Procedure:
 - In a four-neck flask, dissolve sodium thiocyanate in water.

- Add the combination catalyst DP to the solution.
- Under controlled temperature and reflux conditions, slowly add benzoyl chloride to the flask.
- Allow the reaction between benzoyl chloride and sodium thiocyanate to proceed to form **benzoyl isothiocyanate**.
- Upon completion of the reaction, let the mixture settle.
- Discard the aqueous phase to isolate the crude **benzoyl isothiocyanate**.
- Product purity and yield can be determined using gas chromatography.

Method 2: Acetone Solvent Synthesis[9]

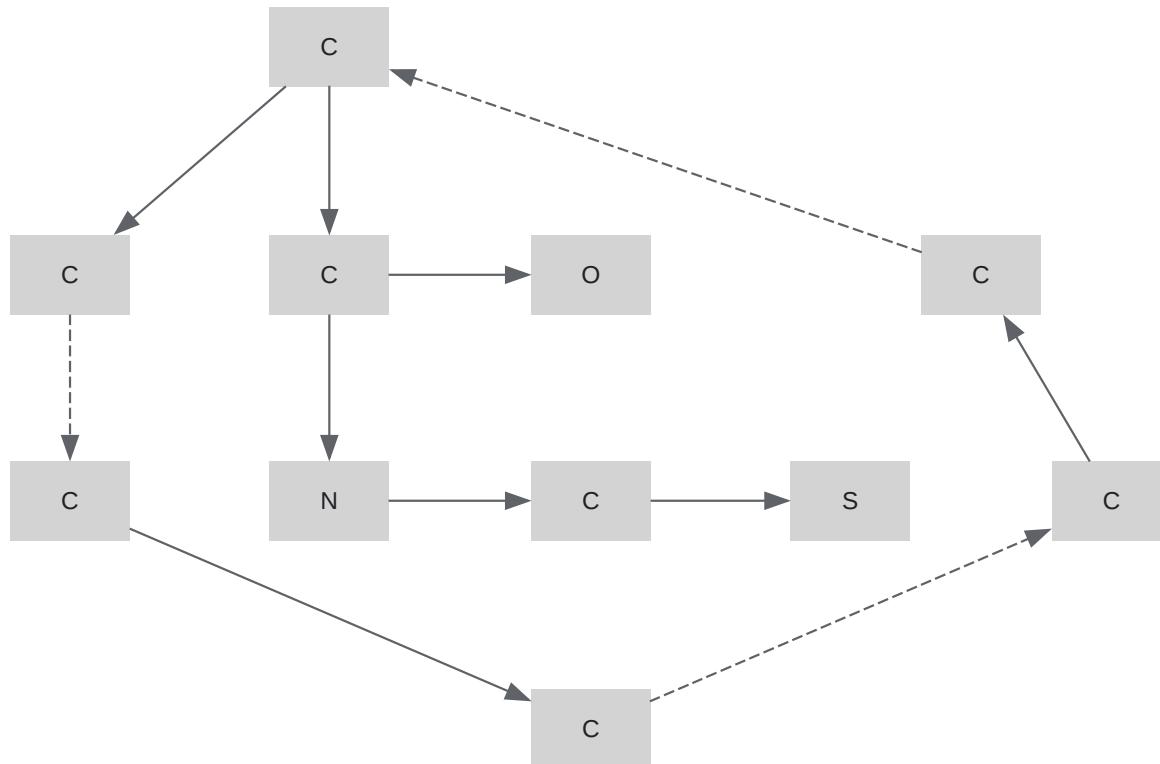
- Materials: Benzoyl chloride, ammonium thiocyanate, dry acetone.
- Procedure:
 - Dissolve 160 g (2 moles) of ammonium thiocyanate in 1000 ml of dry acetone in a reaction vessel.
 - With vigorous stirring, add 280 g (2 moles) of benzoyl chloride over approximately 1 hour. The reaction is exothermic, and a white precipitate of ammonium chloride will form.
 - After the addition of benzoyl chloride is complete, reflux the mixture for a period.
 - Cool the mixture and filter the ammonium chloride precipitate by suction.
 - Wash the precipitate with 200 ml of acetone. The filtrate contains the **benzoyl isothiocyanate** in acetone.

For high-purity **benzoyl isothiocyanate**, distillation over a small amount of phosphorus pentoxide (P_2O_5) can be performed. The distillate will crystallize in prisms.[8]

Molecular Structure and Workflow Visualization

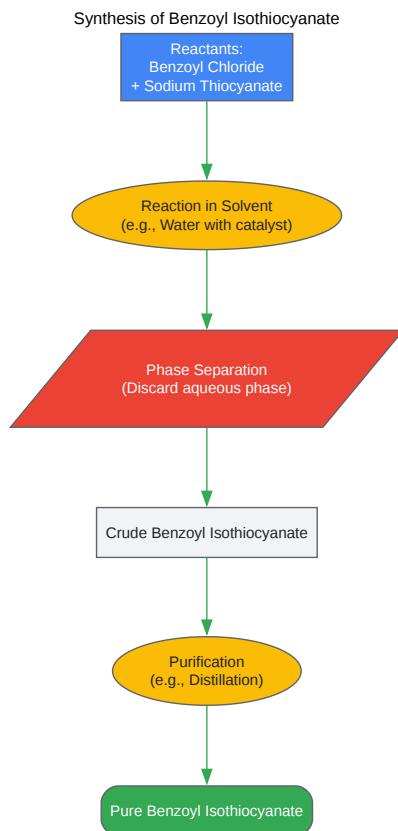
The following diagrams illustrate the chemical structure of **benzoyl isothiocyanate** and a typical synthesis workflow.

Chemical Structure of Benzoyl Isothiocyanate



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Caption: Chemical structure of **benzoyl isothiocyanate**.



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Caption: General workflow for the synthesis of **benzoyl isothiocyanate**.

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